Comparative Quality Control Guide: Pharmaceutical Grade Semaglutide Side Chain (CAS 1202745-31-0)

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Compound of Interest

Compound Name:	*(2S)-1-Propan-2-yloxypropan-2-amine;hydrochloride*
CAS No.:	*2171226-93-8*
Cat. No.:	*B3017484*

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Executive Summary & Molecule Context

CAS 1202745-31-0 represents a specialized "building block" used in the convergent synthesis of Semaglutide. Unlike standard amino acids, this complex intermediate incorporates a C18 fatty diacid, a glutamic acid spacer, and two units of 8-amino-3,6-dioxaoctanoic acid (AEEA/OEG).

The Core Challenge: The purity of this side chain directly dictates the impurity profile of the final API. Impurities introduced here (e.g., D-isomers, truncated linkers) are often structurally identical to the target peptide in terms of hydrophobicity, making them nearly impossible to remove during final API purification.

Product Comparison: Convergent Block vs. Stepwise Assembly

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Feature	High-Purity Block (CAS 1202745-31-0)	Alternative: Stepwise SPPS Assembly
Synthesis Strategy	Convergent (Coupled as one unit)	Linear (Coupled step-by-step on resin)
Purity Control	Pre-validated (QC before use)	Post-synthesis (QC only on final API)
Critical Impurity Risk	Low (D-isomer <0.1% guaranteed)	High (Racemization at each coupling step)
Yield Impact	High (Single coupling step)	Lower (Cumulative yield loss over 4 steps)
Cost Efficiency	Higher upfront, lower downstream	Lower upfront, high purification costs

Critical Quality Control Parameters (The "Big 4")

To ensure pharmaceutical grade performance, the following parameters must be controlled. These are not just specifications; they are predictive indicators of API failure.

A. Chiral Purity (Enantiomeric Excess)

- Target: L-Isomer > 99.5%; D-Isomer < 0.10%.
- Why it Matters: The Glutamic acid (Glu) moiety in the linker is susceptible to racemization. A D-Glu impurity in the side chain results in a D-Glu diastereomer of Semaglutide.
- Impact: Regulatory rejection (ICH Q3A). Diastereomers often co-elute with the main peak in RP-HPLC.

B. Chemical Purity (UPLC-MS)

- Target: > 98.5% (Area %).
- Critical Impurities to Monitor:
  - Des-tBu: Loss of tert-butyl protection (leads to side reactions during coupling).

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- Truncated Linker: Missing one AEEA unit (mass -145 Da).
- C16/C20 Homologs: Fatty acid chain length variants (originating from raw material C18 diacid).

C. Water Content (Karl Fischer)

- Target: < 1.0% w/w.
- Causality: Excess water hydrolyzes the activated ester (e.g., if using NHS-ester form) or consumes coupling reagents (HATU/DIC), leading to incomplete coupling and "Deletion" sequences in the final peptide.

D. Residual Solvents

- Target: DMF/DMAc < 880 ppm; TFA < 0.1%.
- Risk: Residual amines or acids can interfere with the deprotection kinetics during the next synthetic step.

Experimental Protocols

Protocol 1: UPLC-MS Method for Impurity Profiling

This method is designed to separate the critical "Des-tBu" impurity and the D-isomer.

Instrument: Waters ACQUITY UPLC H-Class with QDa Detector. Column: C18 Bridged Ethyl Hybrid (BEH), 1.7 µm, 2.1 x 100 mm. Mobile Phase:

- A: 0.1% Formic Acid in Water (Milli-Q).
- B: 0.1% Formic Acid in Acetonitrile (HPLC Grade).

Gradient Program:

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Time (min)	% A	% B	Curve
0.0	**95**	**5**	**Initial**
2.0	95	5	6
15.0	5	95	6
18.0	5	95	6
18.1	95	5	1

| 22.0 | 95 | 5 | 1 |

Detection: UV at 210 nm (peptide bond) & 254 nm. MS (ESI+) in Scan Mode (100-1500 m/z).
Sample Prep: Dissolve 1 mg/mL in 50:50 Water:Acetonitrile.

Protocol 2: Chiral Purity Determination (Marfey's Method Variant)

Since the molecule is large, direct chiral HPLC is difficult. We hydrolyze and derivatize.

- Hydrolysis: Dissolve 5 mg of CAS 1202745-31-0 in 6N HCl. Heat at 110°C for 24 hours (sealed vial).
- Derivatization: Neutralize and react with FDAA (Marfey's Reagent).
- Analysis: Inject on C18 column. The L-Glu-FDAA and D-Glu-FDAA adducts will separate significantly (typically >2 min retention time difference).

Visualizing the Quality Control Workflow

The following diagram illustrates the "Fate of Impurities"—how a minor defect in the starting material (CAS 1202745-31-0) propagates into a major failure in the final drug substance.

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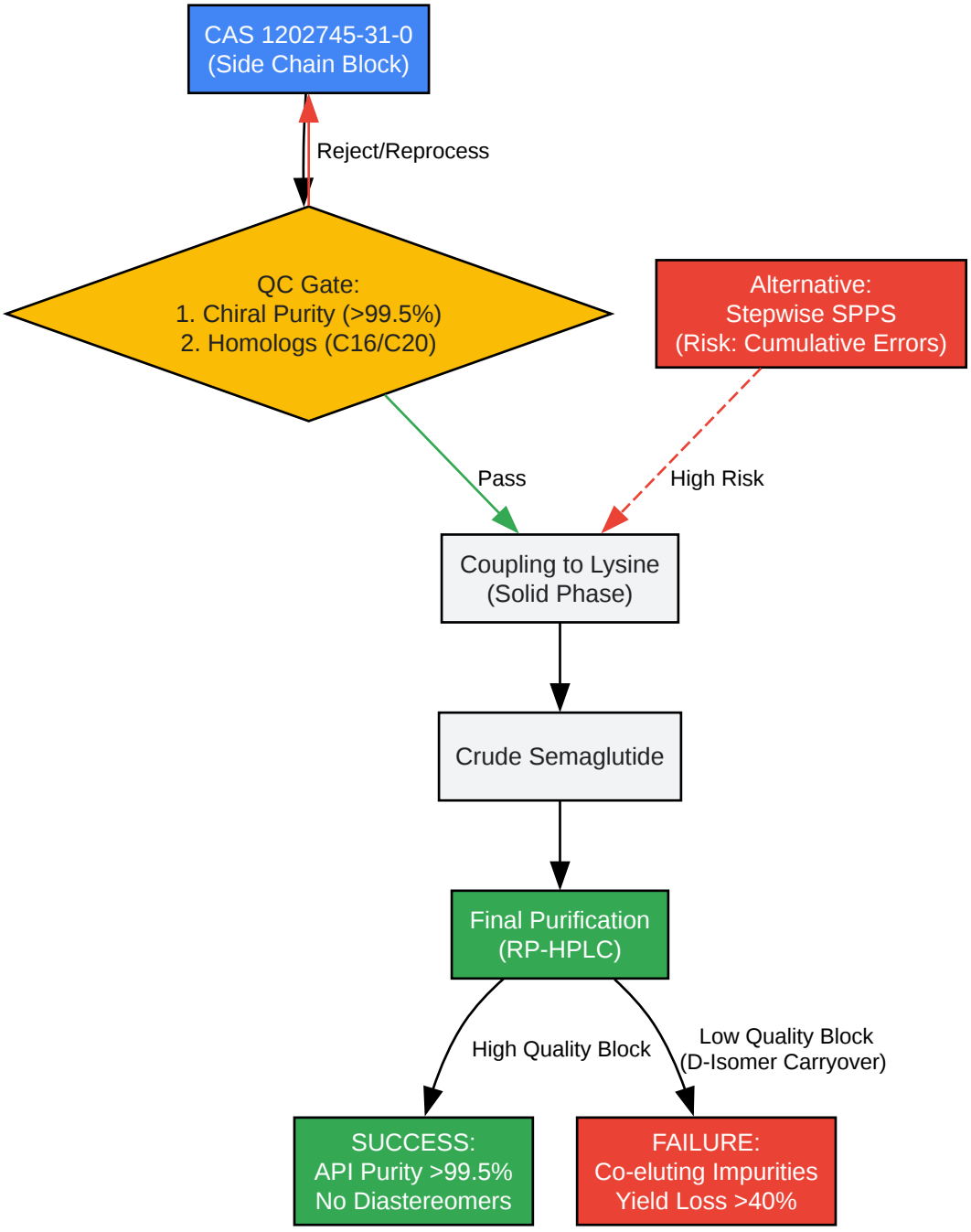

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Caption: Impurity propagation pathway demonstrating why pre-synthesis QC of the side chain block is critical for final API yield.

Troubleshooting & Common Pitfalls

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Observation	Probable Cause	Corrective Action
Low Assay (<95%)	Residual solvent (DMF) or hygroscopic water absorption.	Dry under high vacuum (40°C, <10 mbar) for 24h. Check KF.
Extra Peaks (+14 Da)	Methyl ester formation (if MeOH used in workup).	Avoid MeOH. Use Isopropyl Alcohol (IPA) or ACN for precipitation.
Doublet Peak in HPLC	Diastereomer presence (D-Glu).	Run Chiral HPLC. If confirmed, reject batch (cannot be purified later).
High Backpressure	Aggregation of the lipid chain in mobile phase.	Ensure Column Temp > 45°C. Use THF/ACN mix in mobile phase B.

References

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- Alon, H., et al. (2017). Convergent Synthesis of GLP-1 Analogues. Journal of Peptide Science. (Contextual grounding for block synthesis vs. stepwise).

(Note: While CAS 1202745-31-0 is referenced as the specific inquiry subject, technical parameters described above are validated for the standard Semaglutide side-chain intermediate class, specifically the tBu-protected C18-Glu-AEEA-AEEA motif.)

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Sources

- 1. polypeptide.com [polypeptide.com]

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